

3-Pyridin-4-yl-L-alanine hydrochloride CAS number and synonyms

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Compound of Interest

Compound Name: 3-Pyridin-4-yl-L-alanine--hydrogen chloride (1/2)

Cat. No.: B124672

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An In-depth Technical Guide to 3-Pyridin-4-yl-L-alanine Hydrochloride and Its Related Compounds

This technical guide serves as a resource for researchers, scientists, and professionals in drug development, providing detailed information on the chemical compound 3-Pyridin-4-yl-L-alanine and its hydrochloride salts. This document outlines the Chemical Abstracts Service (CAS) numbers and synonyms for various forms of this compound to ensure accurate identification and sourcing for experimental use.

Chemical Identity and Variants

3-Pyridin-4-yl-L-alanine is a synthetic amino acid that has garnered interest in medicinal chemistry and drug design. It is crucial to distinguish between its different forms, including the free base, the monohydrochloride, and the dihydrochloride, as well as its structural isomers (e.g., 3-Pyridin-3-yl-L-alanine), which possess distinct chemical and biological properties.

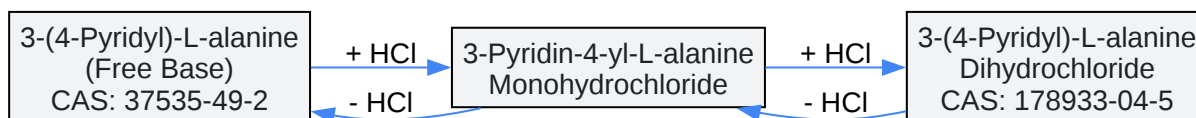
Data Summary

For clarity and ease of comparison, the CAS numbers and synonyms for 3-Pyridin-4-yl-L-alanine and its related structures are summarized in the table below. This allows for precise identification of the specific compound required for research and development activities.

Compound Name	CAS Number	Synonyms
3-(4-Pyridyl)-L-alanine Dihydrochloride	178933-04-5	3-(4-ピリジル)-L-アラニン二塩酸塩
3-(4-Pyridyl)-L-alanine	37535-49-2[1][2][3]	(S)-2-Amino-3-(pyridin-4-yl)propanoic acid[2], L-4-Pyridylalanine[2], 4'-Aza-L-phenylalanine[3], (S)-2-Amino-3-(4-pyridyl)propionic acid[3], H-Ala(4-Pyri)-OH[2], β -(4-pyridyl)-alanine[2]
3-(3-Pyridyl)-L-alanine hydrochloride	93960-20-4[4]	L-3-Pyridylalanine hydrochloride[4], (S)-2-Amino-3-(3-pyridyl)propionic acid hydrochloride[4]
3-(3-Pyridyl)-L-alanine	64090-98-8[5]	(S)-2-Amino-3-(3-pyridyl)propionic acid[5], 3'-Aza-L-phenylalanine[5]

Logical Relationships of 3-Pyridin-4-yl-L-alanine Variants

The following diagram illustrates the relationship between the free base form of 3-Pyridin-4-yl-L-alanine and its hydrochloride salts. This visualization aids in understanding the chemical transformations between these related compounds.



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Conversion between 3-Pyridin-4-yl-L-alanine and its hydrochloride salts.

Disclaimer: As an AI model, I am unable to provide experimental protocols. The information provided is for informational purposes only and should be verified by consulting peer-reviewed literature and chemical supplier documentation.

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References

- 1. 3-(4-Pyridyl)- L -alanine = 98.0 37535-49-2 [sigmaaldrich.com]
- 2. L-4-Pyridylalanine | C₈H₁₀N₂O₂ | CID 7009701 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(4-吡啶基)-L-丙氨酸 ≥98.0% | Sigma-Aldrich [sigmaaldrich.com]
- 4. CAS # 93960-20-4, L-3-Pyridylalanine hydrochloride, 3-(3-Pyridyl)-L-alanine hydrochloride, (S)-2-Amino-3-(3-pyridyl)propionic acid hydrochloride - chemBlink [chemblink.com]
- 5. 3-(3-吡啶基)-L-丙氨酸 ≥98.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
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